

ethyl beta-D-glucopyranoside CAS number and molecular formula

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: ethyl beta-D-glucopyranoside

Cat. No.: B7909758

Get Quote

An In-Depth Technical Guide to Ethyl β-D-Glucopyranoside

For Researchers, Scientists, and Drug Development Professionals

Introduction

Ethyl β -D-glucopyranoside is a simple alkyl glycoside, a molecule in which an ethyl group is linked to a glucose molecule via a β -glycosidic bond. While more complex glycosides are ubiquitous in nature and have been extensively studied for their pharmacological properties, ethyl β -D-glucopyranoside serves as a fundamental structure in glycoscience. Its study provides insights into the enzymatic synthesis, physicochemical properties, and potential biological activities of simple glycosides. This technical guide offers a comprehensive overview of ethyl β -D-glucopyranoside, focusing on its chemical identity, synthesis, and known biological context, presented for a scientific audience.

Core Molecular Identifiers

The foundational chemical information for ethyl β -D-glucopyranoside is summarized below.



Identifier	Value
CAS Number	3198-49-0
Molecular Formula	C8H16O6
Molecular Weight	208.21 g/mol

Physicochemical Properties

A compilation of the key physicochemical properties of ethyl β -D-glucopyranoside is presented in the following table, providing a quantitative snapshot of the molecule.

Property	Value	Source
Melting Point	73 °C (in acetone)	[1]
Boiling Point	395.1 ± 42.0 °C (Predicted)	[1]
Density	1.40 g/cm ³	[2]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[1]

Experimental Protocols

The primary method for the synthesis of ethyl β -D-glucopyranoside is through enzymatic catalysis, which offers high stereoselectivity.

Enzymatic Synthesis of Ethyl β-D-Glucopyranoside

A common and efficient method for synthesizing ethyl β -D-glucopyranoside involves the use of β -glucosidase in a process of reverse hydrolysis.

Objective: To synthesize ethyl β -D-glucopyranoside from D-glucose and ethanol using β -glucosidase.

Materials:



- D-glucose
- Ethanol
- β-glucosidase (EC 3.2.1.21)
- Buffer solution (e.g., citrate buffer, pH adjusted for optimal enzyme activity)
- Weak acid cation exchange resin (e.g., CA10GC in Na+ form) for purification

Methodology:

- Reaction Setup: A reaction mixture is prepared containing D-glucose and a significant
 excess of ethanol in a suitable buffer. The high concentration of ethanol helps to shift the
 equilibrium towards synthesis rather than hydrolysis.
- Enzymatic Reaction: β-glucosidase is added to the reaction mixture. The reaction is incubated at a controlled temperature, optimized for the specific enzyme used, with gentle agitation.
- Monitoring the Reaction: The progress of the reaction can be monitored by techniques such as High-Performance Liquid Chromatography (HPLC) to measure the consumption of glucose and the formation of ethyl β-D-glucopyranoside. A conversion rate of over 60% of glucose into the desired product has been reported.[1]
- Enzyme Deactivation: Once the reaction has reached the desired conversion, the enzyme is denatured and removed, typically by heat treatment followed by centrifugation or filtration.
- Purification: The resulting solution, containing unreacted glucose, ethanol, and the product, is then subjected to chromatographic purification. A weak acid cation exchange resin in its Na+ form has been shown to be effective in separating ethyl β-D-glucopyranoside from the more polar glucose.
- Product Isolation: The fractions containing the purified ethyl β-D-glucopyranoside are collected, and the solvent is evaporated to yield the final product.

Quantitative Data from Synthesis and Purification:



Parameter	Value
Glucose Conversion	> 60%
Product Purity (Post-Purification)	Up to 99%

Biological Activity and Signaling Pathways

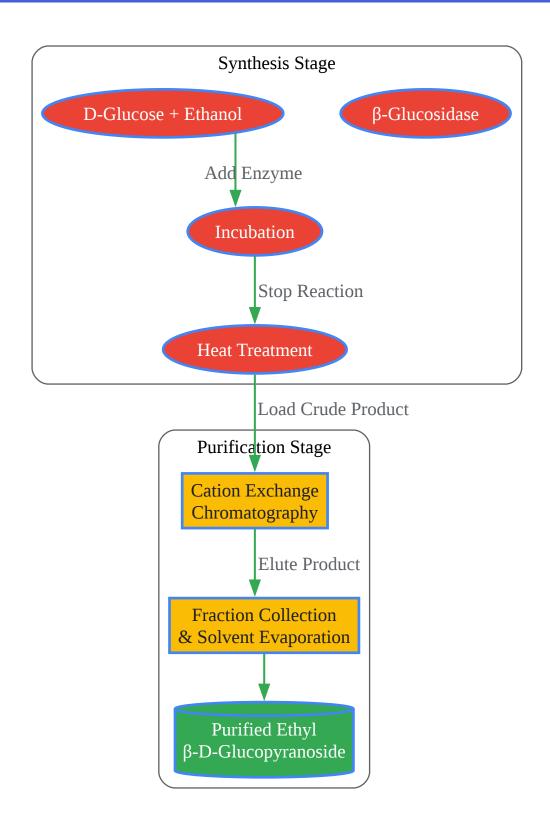
Direct research on the specific signaling pathways modulated by ethyl β -D-glucopyranoside is limited. However, some sources indicate it may have an inhibitory effect on the growth of microbes like bacteria and fungi, potentially by disrupting the cell membrane.[2] It is also described as having detergent-like properties.[2]

Interestingly, studies on the alpha anomer, ethyl α -D-glucoside, have shown more defined biological effects, particularly in the context of skin homeostasis. At a concentration of 0.48 μ M, ethyl α -D-glucoside was found to increase the proliferation of normal human dermal fibroblasts by 121.0%.[3] Furthermore, at a concentration of 0.048 μ M, it increased the production of collagen I by 159.6%.[3] This was associated with an upregulation of the mRNA expression of fibroblast growth factors I and VII, as well as type I and type III collagen genes.[3] While these findings pertain to the alpha anomer, they suggest that simple ethyl glycosides can interact with and modulate cellular processes, opening avenues for future research into the biological roles of ethyl β -D-glucopyranoside.

Visualizations Logical Workflow for Enzymatic Synthesis and Purification

The following diagram illustrates the workflow for the enzymatic synthesis and subsequent purification of ethyl β -D-glucopyranoside.





Click to download full resolution via product page

Caption: Workflow for the enzymatic synthesis of ethyl β -D-glucopyranoside.



Conclusion

Ethyl β -D-glucopyranoside, with the CAS number 3198-49-0 and molecular formula $C_8H_{16}O_6$, represents a foundational molecule in the study of glycosides. While its direct involvement in complex biological signaling pathways is not yet well-documented, established protocols for its high-yield enzymatic synthesis make it an accessible compound for further research. The observed biological activities of its alpha anomer suggest that further investigation into the pharmacological effects of ethyl β -D-glucopyranoside is a promising area for future studies, particularly in fields such as drug delivery, formulation, and antimicrobial research. This guide provides a solid technical foundation for professionals engaged in these and related areas of scientific inquiry.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Enzymatic Synthesis, Recovery, and Purification of Ethyl β-D-glucopyranoside LUTPub [lutpub.lut.fi]
- 2. Ethyl β-D-glucopyranoside | 3198-49-0 | ME08168 [biosynth.com]
- 3. Effects of ethyl-α-d-glucoside on human dermal fibroblasts PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [ethyl beta-D-glucopyranoside CAS number and molecular formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7909758#ethyl-beta-d-glucopyranoside-cas-number-and-molecular-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.



Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com